

# 2-Ethylhexyl propionate synthesis from propanoic acid and 2-ethylhexanol

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## Compound of Interest

Compound Name: **2-Ethylhexyl propionate**

Cat. No.: **B107753**

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An In-depth Technical Guide to the Synthesis of **2-Ethylhexyl Propionate** from Propanoic Acid and 2-Ethylhexanol

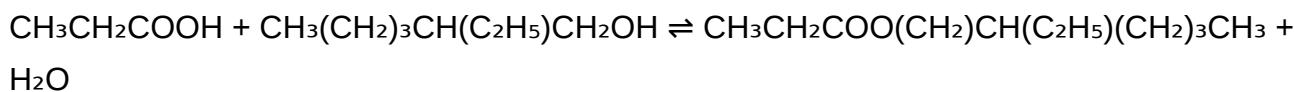
## Introduction

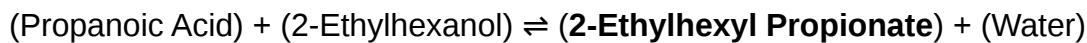
**2-Ethylhexyl propionate** is an ester widely utilized in the fragrance, cosmetic, and polymer industries. It is valued for its pleasant, fruity odor and its properties as a solvent and plasticizer. [1][2] This technical guide provides a comprehensive overview of the synthesis of **2-ethylhexyl propionate** from propanoic acid and 2-ethylhexanol via Fischer-Speier esterification. The document is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed experimental protocols, quantitative data, and visualizations of the core chemical processes.

## Reaction Overview

The synthesis of **2-ethylhexyl propionate** is achieved through the acid-catalyzed esterification of propanoic acid with 2-ethylhexanol. This reaction, known as Fischer-Speier esterification, is a reversible process where a carboxylic acid and an alcohol react to form an ester and water. [3]

Chemical Equation:

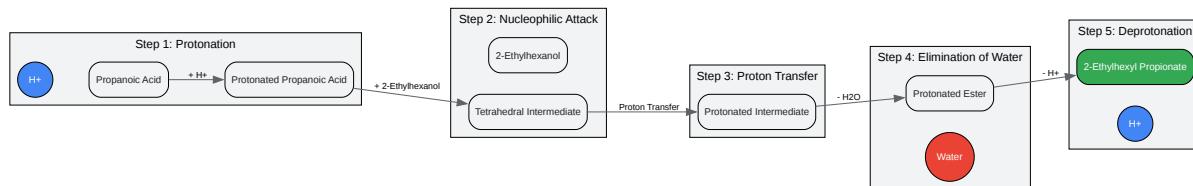


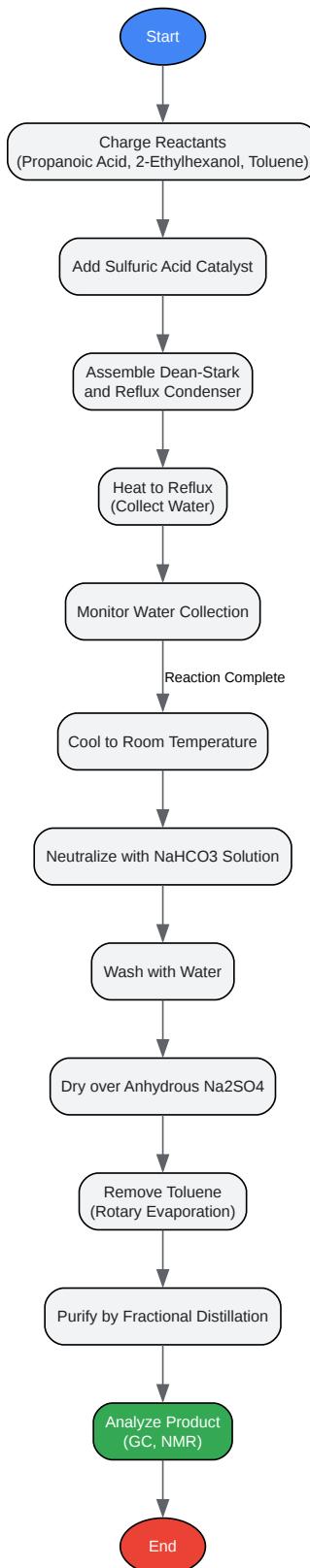


The reaction is typically slow and requires a catalyst, commonly a strong acid such as sulfuric acid, to proceed at a reasonable rate.<sup>[3][4]</sup> The reversible nature of the reaction necessitates strategies to drive the equilibrium towards the product side, such as using an excess of one reactant or removing water as it is formed.<sup>[3][5]</sup>

## Reaction Mechanism

The Fischer esterification proceeds through a series of steps involving protonation of the carboxylic acid, nucleophilic attack by the alcohol, proton transfer, and subsequent elimination of water to form the ester.<sup>[4]</sup>



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## References

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